6"-O-Acetyldaidzin: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*6"-O-Acetyldaidzin*
CAS No.:	*71385-83-6*
Cat. No.:	*B190512*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **6"-O-Acetyldaidzin**, an isoflavone glycoside with significant potential in various research and drug development applications. This document outlines its chemical properties, biological activities, and detailed experimental protocols for its study.

Core Compound Information

6"-O-Acetyldaidzin is an isoflavone glycoside found in soybeans and other leguminous plants. It is a derivative of daidzin, formed by the acetylation of the daidzin molecule.

Property	Value	Citation
CAS Number	71385-83-6	[1][2]
Molecular Formula	C23H22O10	[1][2]
Molecular Weight	458.41 g/mol	[1][2]

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Biological Activity and Therapeutic Potential

6"-O-Acetyldaidzin is explored for its potential health benefits, particularly in cancer prevention, cardiovascular health, and bone density.[1] Its biological effects are largely attributed to its metabolic conversion to daidzein, which interacts with estrogen receptors and exhibits antioxidant properties.[1]

Anticancer Potential: Inhibition of SHMT2

Recent in silico studies have highlighted the potential of **6"-O-Acetyldaidzin** as an inhibitor of Serine Hydroxymethyltransferase 2 (SHMT2), a key enzyme in one-carbon metabolism that is often overexpressed in cancer cells. This interaction suggests a promising avenue for cancer research and therapy development.

Antioxidant Activity: Inhibition of Lipid Peroxidation

6"-O-Acetyldaidzin has been shown to significantly inhibit lipid peroxidation. One study reported an IC50 value of 8.2 μM for the inhibition of lipid peroxidation in rat liver microsomes, indicating its potent antioxidant capabilities.[3]

Cardiovascular and Estrogenic Effects

The metabolic product of **6"-O-Acetyldaidzin**, daidzein, is a phytoestrogen that can interact with estrogen receptors. This interaction can influence various physiological processes, contributing to its potential roles in hormone regulation and cardiovascular protection.[1]

Experimental Protocols

This section provides detailed methodologies for key experiments related to the study of **6"-O-Acetyldaidzin**.

Protocol 1: Determination of Antioxidant Activity via TBARS Assay

This protocol is adapted from the thiobarbituric acid reactive substances (TBARS) assay used to measure lipid peroxidation.

Objective: To quantify the inhibitory effect of **6"-O-Acetyldaidzin** on lipid peroxidation.

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Materials:

- **6"-O-Acetyldaidzin**
- Tissue homogenate (e.g., liver)
- 8.1% Sodium dodecyl sulfate (SDS)
- 20% Acetic acid solution
- 0.8% Thiobarbituric acid (TBA)
- n-butanol and pyridine mixture
- Malondialdehyde (MDA) standard
- Spectrophotometer

Procedure:

- Prepare a 10% liver tissue homogenate in cold phosphate buffer.[4]
- Centrifuge the homogenate at 10,000 x g for 15 minutes at 4°C and collect the supernatant.[4]
- To a sample of the supernatant, add 8.1% SDS, 20% acetic acid solution, and 0.8% TBA.[4]
- Incubate the mixture for 60 minutes at 95-100°C.[4]
- After cooling, add a mixture of n-butanol and pyridine and centrifuge at 4,000 rpm for 10 minutes.[4]
- Collect the upper organic layer and measure the absorbance at 532 nm using a spectrophotometer.[4]
- Quantify the TBARS concentration by comparing the absorbance to a standard curve generated with MDA.[4]

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Protocol 2: In Silico Molecular Docking of 6"-O-Acetyldaidzin with SHMT2

This protocol outlines the general steps for performing a molecular docking study to investigate the binding affinity of **6"-O-Acetyldaidzin** to the SHMT2 protein.

Objective: To predict the binding mode and affinity of **6"-O-Acetyldaidzin** to the active site of SHMT2.

Software:

- AutoDock Vina[5][6]
- PyRx[6]
- Discovery Studio Visualizer[7]
- ChemDraw Ultra[6]
- Avogadro[6]

Procedure:

- Ligand and Receptor Preparation:
  - Obtain the 3D structure of **6"-O-Acetyldaidzin** from a database like PubChem and optimize its geometry using software like Avogadro.[6][8]
  - Retrieve the crystal structure of SHMT2 from the Protein Data Bank (PDB).
  - Prepare the receptor by removing water molecules and adding polar hydrogens using AutoDockTools.[7]
- Grid Box Definition:
  - Define the grid box around the active site of SHMT2 to encompass the binding pocket.[5]
- Molecular Docking:

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- Perform the docking of **6"-O-Acetyldaidzin** into the defined grid box of SHMT2 using AutoDock Vina.[5][6]

- Analysis of Results:
  - Analyze the docking results to identify the binding poses with the lowest binding energy.[9]
  - Visualize the interactions between the ligand and the protein residues using Discovery Studio Visualizer to identify key interactions like hydrogen bonds.[7]

Visualizations

The following diagrams illustrate key pathways and workflows related to the biological activity of **6"-O-Acetyldaidzin**.

Metabolic conversion of **6"-O-Acetyldaidzin** and its primary actions.
Experimental workflow for assessing the anticancer effects of **6"-O-Acetyldaidzin**.

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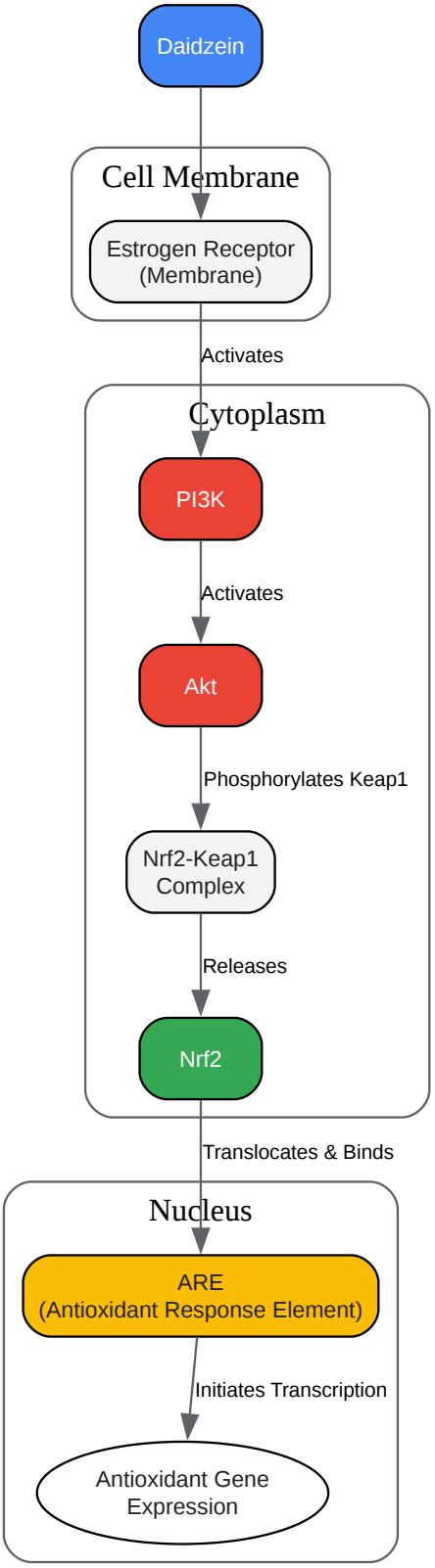

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Proposed signaling pathway of Daidzein via Estrogen Receptor activation.

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